

Application Notes and Protocols: Preparation of Sacubitrilat-d4 Stock Solution

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Compound of Interest

Compound Name: Sacubitrilat-d4

Cat. No.: B12417161

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sacubitrilat-d4 is the deuterated form of Sacubitrilat, the active metabolite of the neprilysin inhibitor Sacubitril. Due to its isotopic labeling, **Sacubitrilat-d4** serves as an ideal internal standard for quantitative bioanalytical assays, such as those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the determination of Sacubitrilat in biological matrices.^{[1][2][3]} Accurate preparation of a stock solution is the foundational step for reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, handling, and storage of **Sacubitrilat-d4** stock solutions.

Physicochemical and Storage Data

Proper handling and storage of **Sacubitrilat-d4** are crucial for maintaining its integrity and ensuring the accuracy of subsequent experiments. The following tables summarize key quantitative data regarding the physical properties, recommended storage conditions, and solubility of **Sacubitrilat-d4**.

Table 1: Physical and Chemical Properties of **Sacubitrilat-d4**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₁ D ₄ NO ₅	[1][4]
Molecular Weight	387.46 g/mol	[1][4]
Appearance	White to off-white solid	[1]
Unlabeled CAS No.	149709-44-4	[1][4]

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Solid (Powder)	-20°C	3 years	[1]
4°C	2 years	[1]	[1][5]
2-8°C	Long-term	[4]	
In Solvent	-80°C	6 months	
-20°C	1 month	[1][5]	

Table 3: Solubility Information

Solvent	Concentration	Notes	Reference
Dimethyl Sulfoxide (DMSO)	100 mg/mL (258.09 mM)	Ultrasonic assistance is recommended. Use of newly opened, anhydrous DMSO is advised as the solvent is hygroscopic.	[1]
Acetonitrile:DMSO (1:9, v/v)	Not specified	Used for preparing stock solutions for LC-MS/MS applications.	[2]

Experimental Protocol: Stock Solution Preparation (10 mM in DMSO)

This protocol details the steps for preparing a 10 mM stock solution of **Sacubitrilat-d4** in DMSO.

Materials and Equipment:

- **Sacubitrilat-d4** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Equilibration:** Before opening, allow the vial of **Sacubitrilat-d4** powder to equilibrate to room temperature for a minimum of 60 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic compound.
- **Weighing:** Tare the analytical balance with a clean, empty microcentrifuge tube. Carefully weigh the desired amount of **Sacubitrilat-d4** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.87 mg of the compound.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **Sacubitrilat-d4** powder. Based on the molecular weight of 387.46 g/mol, the volume of DMSO required can be calculated using the formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

For 3.87 mg to make a 10 mM solution: $\text{Volume (mL)} = (3.87 \text{ mg} / 387.46 \text{ mg/mmol}) / 10 \text{ mmol/L} = 1.0 \text{ mL}$

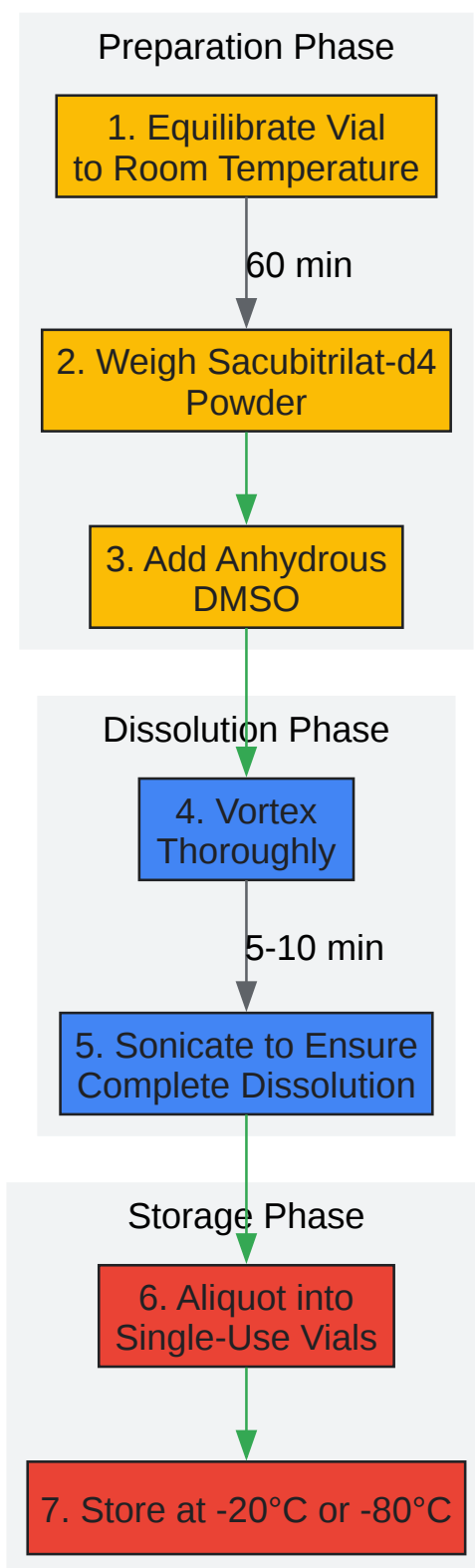
Table 4: Example Volumes for Preparing **Sacubitrilat-d4** Stock Solutions

Desired Concentration	Mass of Sacubitrilat-d4	Volume of DMSO
1 mM	1 mg	2.58 mL
5 mM	5 mg	2.58 mL
10 mM	10 mg	2.58 mL
10 mM	1 mg	0.258 mL

- **Dissolution:** Tightly cap the tube and vortex thoroughly for 30-60 seconds. To ensure complete dissolution, place the tube in an ultrasonic water bath for 5-10 minutes.^[1] Visually inspect the solution to confirm that no solid particles remain.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.^{[1][5]}
- **Storage:** Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).^{[1][5]} Ensure vials are clearly labeled with the compound name, concentration, solvent, and preparation date.

Workflow Visualization

The following diagram illustrates the key steps in the preparation of a **Sacubitrilat-d4** stock solution.



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Caption: Workflow for **Sacubitrilat-d4** Stock Solution Preparation.

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